

# Influence of steel temperature on calcium silicon desulfurization efficiency

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## Technical Support Center: Calcium Silicon (CaSi) Desulfurization

Welcome to the technical support center for **calcium silicon** (CaSi) desulfurization in molten steel. This resource is designed to assist researchers and scientists in optimizing their experimental workflows and troubleshooting common issues encountered during the desulfurization process.

## Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common challenges and questions regarding the influence of steel temperature on the efficiency of CaSi desulfurization.

**Q1:** What is the primary chemical reaction for desulfurization using **Calcium Silicon**?

**A1:** The primary desulfurization reaction involves calcium reacting with dissolved sulfur in the steel to form calcium sulfide (CaS), which is then absorbed into the slag phase. The simplified reaction is:



Here, [ ] denotes an element dissolved in the molten steel, and ( ) indicates a component in the slag. For this reaction to proceed effectively, a low oxygen potential in the steel is crucial to prevent the formation of stable calcium oxides.

Q2: My desulfurization efficiency is lower than expected. What are the likely causes related to temperature?

A2: Temperature plays a critical role in both the thermodynamics and kinetics of desulfurization.  
[1]

- **Insufficient Temperature:** Lower temperatures can lead to a more viscous slag, which hinders the mass transfer of sulfur from the steel to the slag.[2] The reaction kinetics are also slower at lower temperatures.
- **Excessive Temperature:** While higher temperatures generally favor the desulfurization reaction, excessively high temperatures can have negative effects on magnesium-based desulfurization, which is sometimes used in conjunction with calcium-based agents. For magnesium desulfurization, lower temperatures are more favorable.[2]
- **Inadequate Reaction Time:** The desulfurization process is not instantaneous. Sufficient time at the optimal temperature is necessary for the reaction to approach completion.

Q3: How does steel temperature influence the properties of the slag, and why is this important?

A3: Steel temperature directly affects the fluidity (viscosity) and chemical activity of the slag. A more fluid slag, typically achieved at higher temperatures, promotes better mixing with the molten steel, increasing the interfacial area for the desulfurization reaction to occur.[3] The phase composition of the slag, which is temperature-dependent, also dictates its capacity to absorb CaS.[3][4][5][6][7]

Q4: I am observing inconsistent desulfurization results across different experiments, even at the same target temperature. What could be the issue?

A4: Inconsistent results can stem from several factors:

- **Temperature Measurement and Control:** Ensure your thermocouple is calibrated and correctly placed to measure the true temperature of the molten steel bath. Temperature

gradients within the crucible can lead to variations.

- **Slag Composition:** Minor variations in the slag composition (e.g., CaO, SiO<sub>2</sub>, Al<sub>2</sub>O<sub>3</sub> ratios) can significantly alter its properties at a given temperature. The phase diagram of the slag system is crucial for understanding these effects.[3][4][5][6][7]
- **Oxygen Potential:** The desulfurization efficiency is highly sensitive to the oxygen content of the steel. Variations in deoxidation practices prior to CaSi addition will lead to inconsistent results.
- **Mixing Conditions:** The degree of stirring or agitation of the molten steel bath affects the reaction kinetics. Inconsistent mixing will lead to variable desulfurization rates.

Q5: Can the formation of solid precipitates in the slag affect desulfurization?

A5: Yes. The formation of solid phases, such as dicalcium silicate (Ca<sub>2</sub>SiO<sub>4</sub>), on the surface of CaO particles can inhibit the desulfurization reaction by creating a barrier to sulfur diffusion.[8]  
The temperature and composition of the slag will determine the stability of such phases.[3][4][5][6][7]

## Quantitative Data on Desulfurization

The following tables summarize key quantitative data from laboratory-scale experiments on the effect of temperature on desulfurization.

Table 1: Effect of Temperature on Sulfur Removal Ratio

Temperature (°C / K)	Initial Sulfur (wt%)	Final Sulfur (wt%)	Sulfur Removal Ratio (%)	Oxygen Potential (atm)	Reference
1473 K	~2-3	-	>90 (from slag)	$10^{-3}$ - $10^{-8}$	<a href="#">[9]</a> <a href="#">[10]</a>
1573 K	~2-3	-	>90 (from slag)	$10^{-3}$ - $10^{-8}$	<a href="#">[9]</a> <a href="#">[10]</a>
1673 K	~2-3	-	>90 (from slag)	$10^{-3}$ - $10^{-8}$	<a href="#">[9]</a> <a href="#">[10]</a>
1773 K	-	-	-	-	<a href="#">[8]</a>
1823 K	0.022	0.011 (at 30 min)	50	-	<a href="#">[11]</a>
1873 K	-	-	-	-	<a href="#">[11]</a>

Table 2: Experimental Conditions for Laboratory-Scale Desulfurization Studies

Parameter	Value	Reference
Furnace Type	High-temperature resistance furnace, Vacuum induction furnace	<a href="#">[8]</a> <a href="#">[12]</a>
Crucible Material	Magnesia, Graphite	<a href="#">[12]</a> <a href="#">[13]</a>
Steel Weight	1 kg - 70 kg	<a href="#">[9]</a>
Temperature Range	1373 K - 1873 K	<a href="#">[9]</a> <a href="#">[11]</a>
Atmosphere	Argon	<a href="#">[12]</a>
Slag Composition (example)	48.5% CaO, 32.5% Al <sub>2</sub> O <sub>3</sub> , 10.1% SiO <sub>2</sub> , 8.3% MgO	

## Experimental Protocols

This section provides a generalized protocol for a laboratory-scale experiment to evaluate the efficiency of CaSi desulfurization.

### 1. Materials and Preparation:

- Steel: Prepare a steel block of known composition.
- Slag: Pre-melt a synthetic slag with a specific  $\text{CaO-SiO}_2\text{-Al}_2\text{O}_3\text{-MgO}$  composition.
- Desulfurizing Agent: Use CaSi powder or cored wire.
- Furnace and Crucible: Utilize a high-frequency induction furnace with a magnesia or graphite crucible.[\[12\]](#)[\[13\]](#)
- Atmosphere: Ensure an inert atmosphere, typically by purging with argon gas.[\[12\]](#)

### 2. Experimental Procedure:

- Place the steel block into the crucible within the furnace.
- Purge the furnace chamber with argon to remove oxygen.
- Heat the furnace to the desired experimental temperature (e.g., 1600 °C).
- Once the steel is molten, allow it to homogenize for a set period (e.g., 15 minutes).
- Take an initial steel sample for chemical analysis.
- Add the pre-melted slag to the surface of the molten steel.
- Introduce the CaSi desulfurizing agent into the molten steel. If using cored wire, a wire feeding system is required.
- Start a timer and take steel samples at regular intervals (e.g., 5, 10, 15, 30 minutes).[\[11\]](#)
- Quench the steel samples rapidly for accurate analysis of the dissolved sulfur content.
- At the end of the experiment, measure the final temperature and oxygen activity of the molten steel.[\[12\]](#)

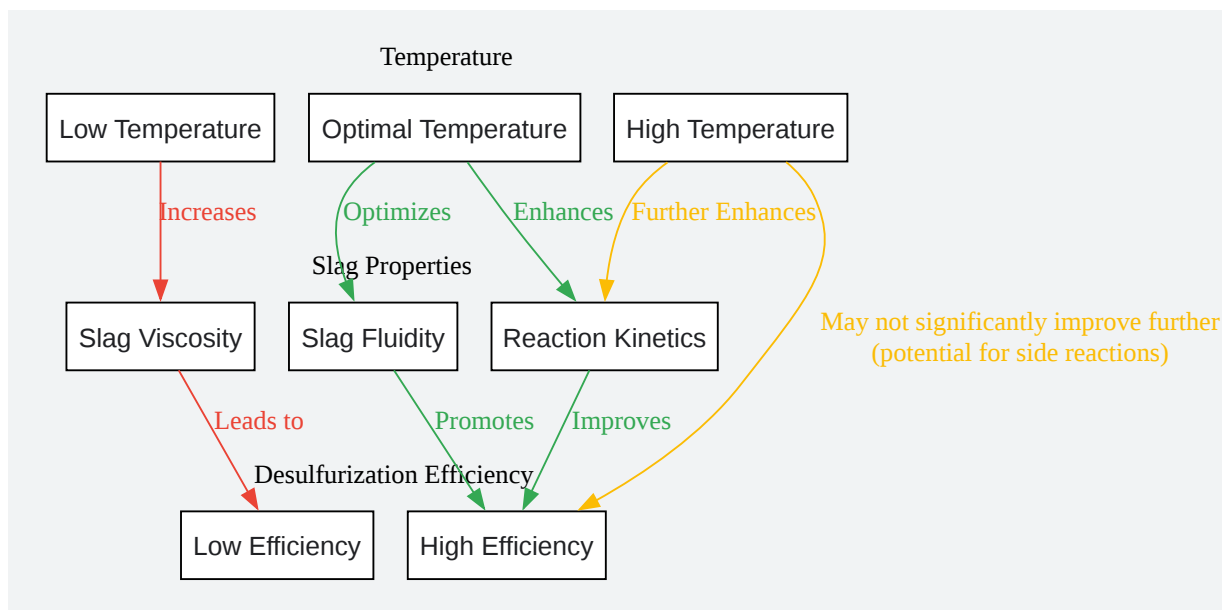
- Allow the furnace to cool and collect the final steel and slag samples for analysis.

### 3. Analysis:

- Analyze the sulfur content of the steel samples using a combustion-infrared absorption method.
- Analyze the composition of the slag samples using X-ray fluorescence (XRF) or inductively coupled plasma (ICP) spectrometry.[\[13\]](#)
- Examine the microstructure of the slag and any inclusions in the steel using scanning electron microscopy with energy-dispersive X-ray spectroscopy (SEM-EDS).

## Visualizations

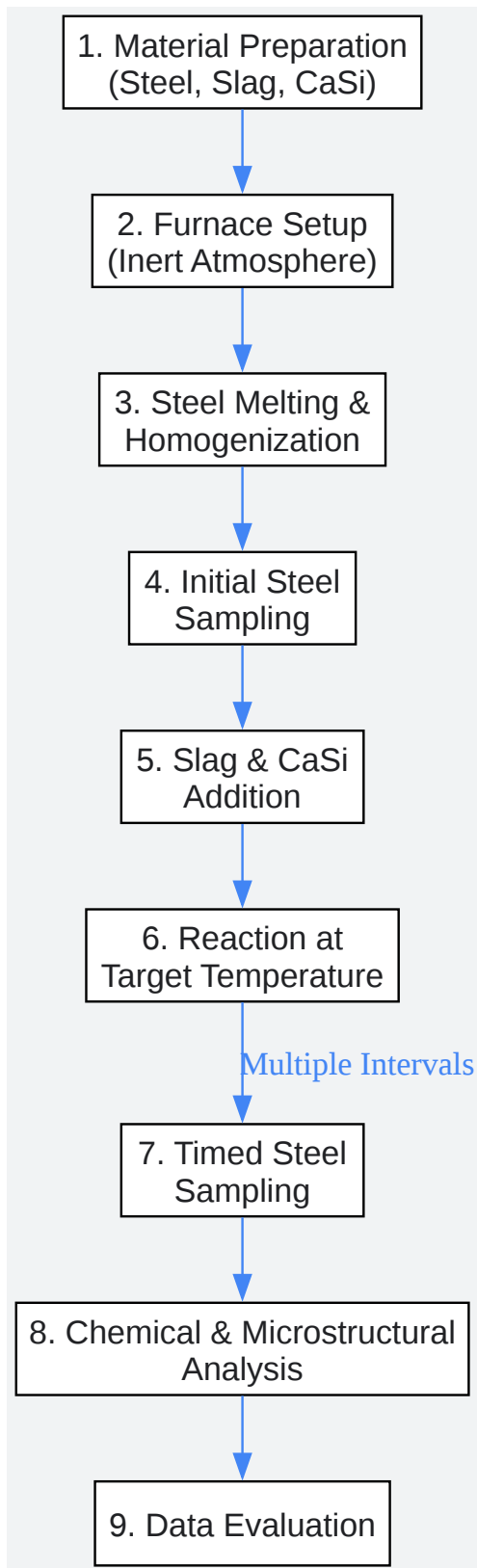
### Logical Relationship between Temperature and Desulfurization Efficiency



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Caption: Logical flow of temperature's impact on desulfurization.

#### Experimental Workflow for CaSi Desulfurization Analysis



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Caption: Step-by-step experimental workflow diagram.

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